

Chemical Identity and Properties of Isoelemicin

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isoelemicin

CAS No.: 5273-85-8

Cat. No.: S1527971

Get Quote

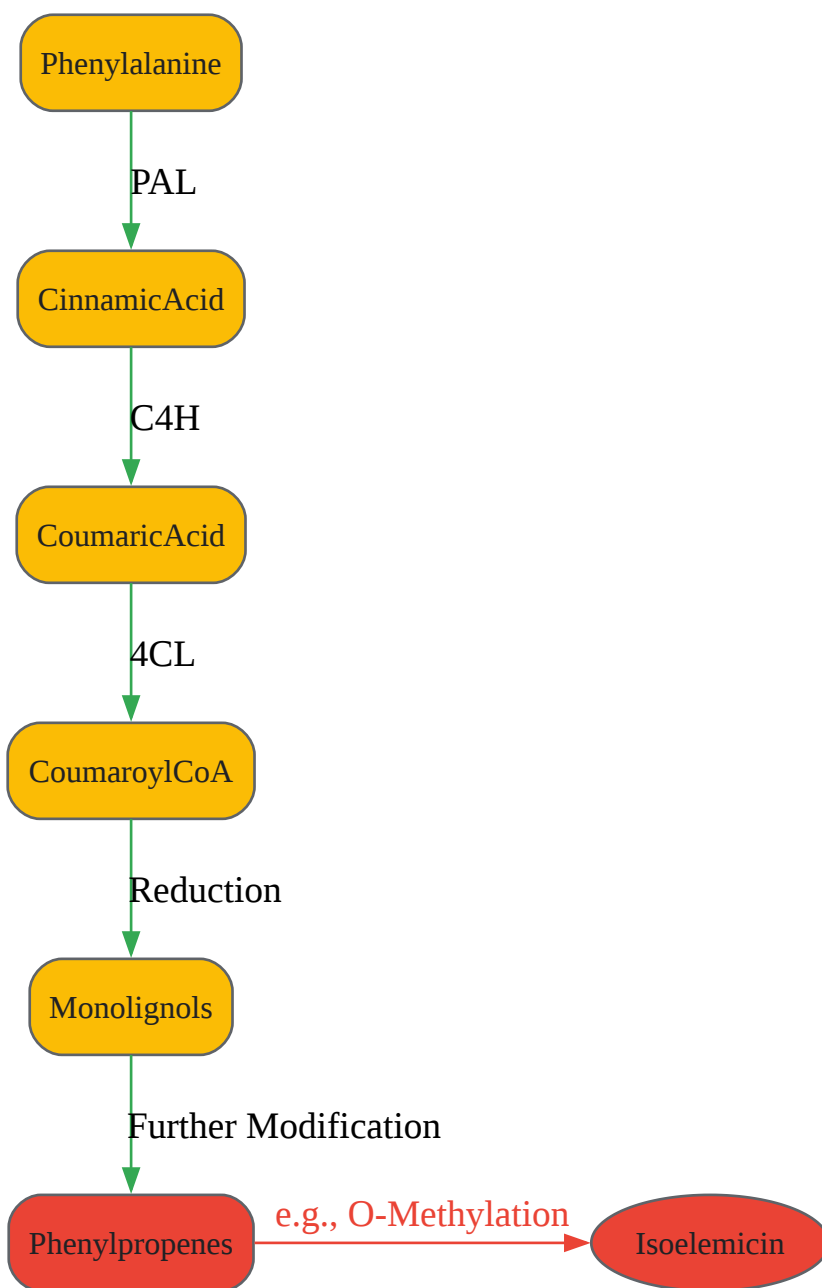
The table below summarizes the core chemical and physical data for **Isoelemicin**:

Property	Value / Description
IUPAC Name	1,2,3-Trimethoxy-5-[(E)-prop-1-enyl]benzene [1]
Chemical Formula	C ₁₂ H ₁₆ O ₃ [2] [1]
Molecular Weight	208.26 g/mol [2] [1]
CAS Registry Number	5273-85-8 [2] [1]
Classification	Phenylpropanoid (Phenylpropene) [2] [1]
Structure	Benzene ring with 1,2,3-trimethoxy substitution and a trans-(E) propenyl chain [1]
XLogP3	2.50-2.792 (estimated) [2]
Boiling Point	~306-307 °C at 760 mmHg (estimated) [2]
Water Solubility	~155.4 mg/L at 25°C (estimated) [2]
Storage Conditions	Desiccate at -20°C [1]

Biosynthesis and Classification Context

Isoelemicin belongs to the **phenylpropanoid** biosynthetic pathway. This large family of plant compounds is defined by a **C6-C3 skeleton** (a six-carbon aromatic phenyl group attached to a three-carbon propene chain) derived from the amino acids phenylalanine or tyrosine [3] [4].

The following diagram outlines the general biosynthetic pathway leading to phenylpropenes like **Isoelemicin**:



Click to download full resolution via product page

General phenylpropanoid pathway leading to **Isoelemicin**.

Key enzymatic steps in the core phenylpropanoid pathway include:

- **Phenylalanine ammonia-lyase (PAL)**: Catalyzes the deamination of phenylalanine to form **cinnamic acid** [4] [5] [6].
- **Cinnamate 4-hydroxylase (C4H)**: Hydroxylates cinnamic acid to yield **4-coumaric acid** [5] [6].
- **4-Coumarate:CoA ligase (4CL)**: Activates coumaric acid to form **4-coumaroyl-CoA** [5] [7].

From the central intermediate **4-coumaroyl-CoA**, the pathway diverges. Reduction steps produce **monolignols** (like coumaryl, coniferyl, and sinapyl alcohols), which are precursors for lignin and lignans [4]. Further modifications of these precursors lead to **phenylpropenes**, the subfamily to which **Isoelemicin** belongs [4].

Natural Occurrence and Research Context

Isoelemicin is a naturally occurring compound found in various plants [2]. It has been identified in:

- The herbs of **Erythrina stricta** [1].
- Essential oils of plants including **cubeb oil**, **mace oil**, **laurel leaf oil**, and **snake root oil** [2].

In scientific research, **Isoelemicin** is used as a high-purity standard or reference compound for studies in natural product chemistry and metabolism [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | CAS:5273-85-8 | Isoelemicin | High Purity Phenylpropanoids [biocrick.com]
2. (E)- isoelemicin , 5273-85-8 [thegoodscentcompany.com]

3. [sciencedirect.com/topics/chemistry/ phenylpropanoid](https://www.sciencedirect.com/topics/chemistry/phenylpropanoid) [sciencedirect.com]
4. - [Wikipedia Phenylpropanoid](https://en.wikipedia.org/wiki/Phenylpropanoid) [en.wikipedia.org]
5. [Frontiers | The Phenylpropanoid Case – It Is Transport That Matters](https://www.frontiersin.org/articles/10.3389/fpls.2019.00101/full) [frontiersin.org]
6. [of Diverse Class Flavonoids via Shikimate... | IntechOpen Biosynthesis](https://www.intechopen.com/doi/full/10.5772/intechopen.88888) [intechopen.com]
7. [Recent Advanced Metabolic and Genetic Engineering of...](https://pubmed.ncbi.nlm.nih.gov/31111111/) [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Identity and Properties of Isoelemicin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1527971#isoelemicin-phenylpropanoid-classification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com